

Application Notes and Protocols for UNC569 in Colony Formation Assays

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Compound of Interest

Compound Name: *unc569*

Cat. No.: *B612134*

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Introduction

UNC569 is a potent and selective small molecule inhibitor of Mer receptor tyrosine kinase (Mer RTK), a member of the TAM (Tyro3, Axl, Mer) family of receptor tyrosine kinases.[1][2][3] Mer RTK is often aberrantly expressed in various malignancies, including acute lymphoblastic leukemia (ALL) and atypical teratoid/rhabdoid tumors (ATRT), where it plays a crucial role in promoting cell proliferation, survival, and chemoresistance.[4][5] **UNC569** exerts its anti-neoplastic effects by inhibiting Mer RTK activation and its downstream signaling pathways, primarily the PI3K/AKT and MAPK/ERK pathways.[1][2][4][6] This inhibition leads to reduced cell proliferation, induction of apoptosis, and a significant decrease in the colony-forming ability of cancer cells.[4][5] These application notes provide detailed protocols for utilizing **UNC569** in colony formation assays to assess its impact on the clonogenic potential of cancer cells.

Data Presentation

The following tables summarize the quantitative data from studies investigating the effect of **UNC569** on colony formation in different cancer cell lines.

Table 1: Effect of **UNC569** on Colony Formation in Acute Lymphoblastic Leukemia (ALL) Cell Lines

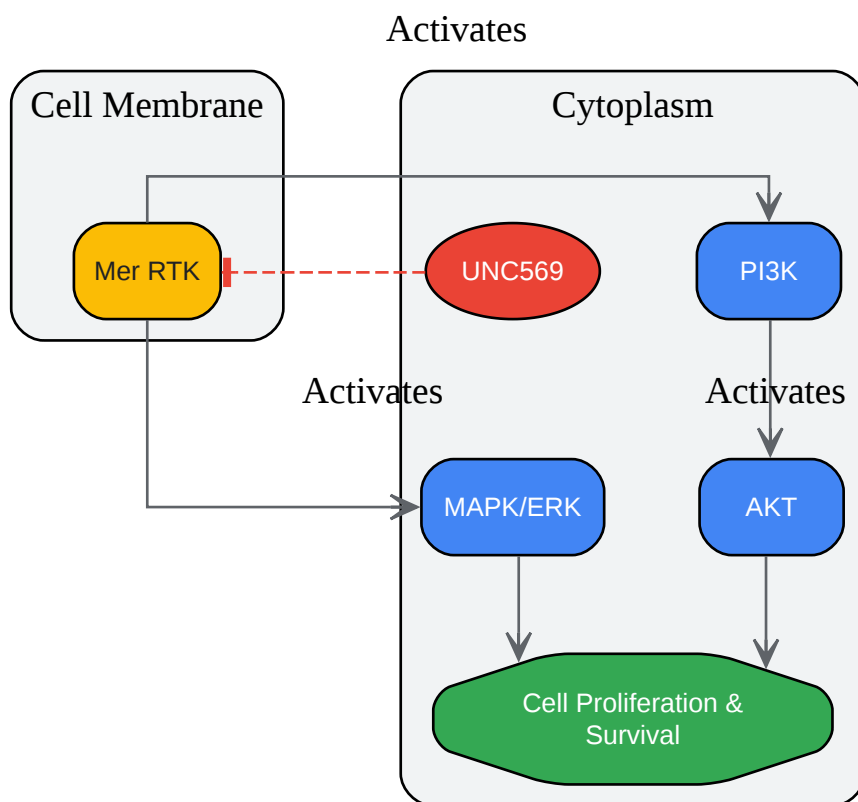
Cell Line	Treatment	Concentration	Colony Count (Mean \pm SE)	Percent Inhibition	p-value	Reference
697 (B-cell ALL)	DMSO (Control)	-	95.9 \pm 16.8	-	-	[4]
UNC569	400 nM	14.8 \pm 12.8	~84.6%	0.02	[4]	
Jurkat (T-cell ALL)	DMSO (Control)	-	100.1 \pm 23.4	-	-	[4]
UNC569	400 nM	25.6 \pm 6.4	~74.4%	0.04	[4]	

Table 2: Effect of **UNC569** on Colony Formation in an Atypical Teratoid/Rhabdoid Tumor (ATRT) Cell Line

Cell Line	Treatment	Concentration	Colony Growth	Reference
BT12	DMSO (Control)	-	Baseline	[4]
UNC569	Various	Dose-dependent reduction	[4]	

Signaling Pathway

The diagram below illustrates the signaling pathway inhibited by **UNC569**. **UNC569** acts as an ATP-competitive inhibitor of Mer RTK, preventing its autophosphorylation and subsequent activation of downstream pro-survival and proliferative pathways.

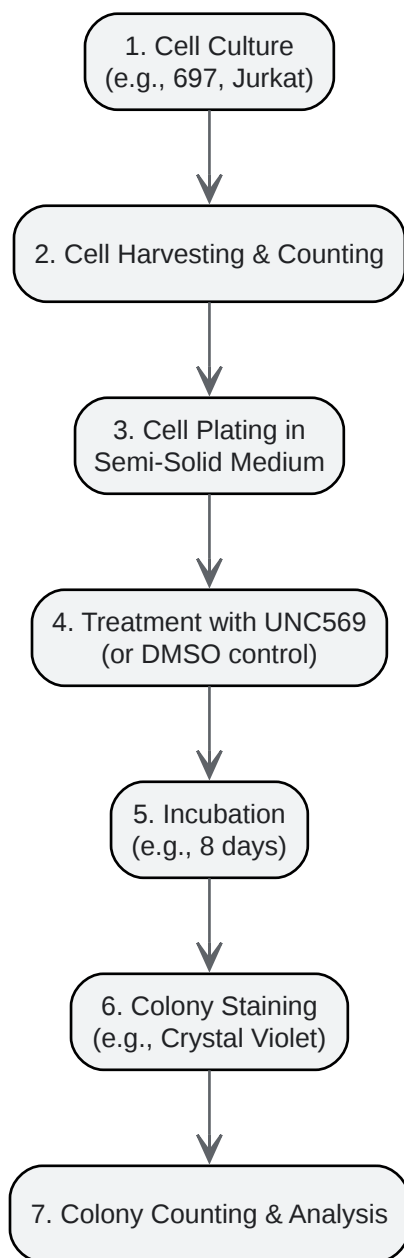


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Caption: **UNC569** inhibits Mer RTK signaling.

Experimental Workflow

The following diagram outlines the general workflow for a colony formation assay using **UNC569**.



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